

Technical Support Center: Synthesis of 5-Methoxy-Benzoxaborole

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Compound of Interest

Compound Name: 2,1-Benzoxaborole, 1,3-dihydro-1-hydroxy-5-methoxy-

CAS No.: 174671-92-2

Cat. No.: B1340029

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Welcome to the technical support resource for the synthesis of 5-methoxy-benzoxaborole. This guide is designed for researchers, medicinal chemists, and drug development professionals. It provides in-depth troubleshooting advice and answers to frequently asked questions, drawing from established chemical principles and field-proven insights to ensure the successful synthesis of this valuable scaffold.

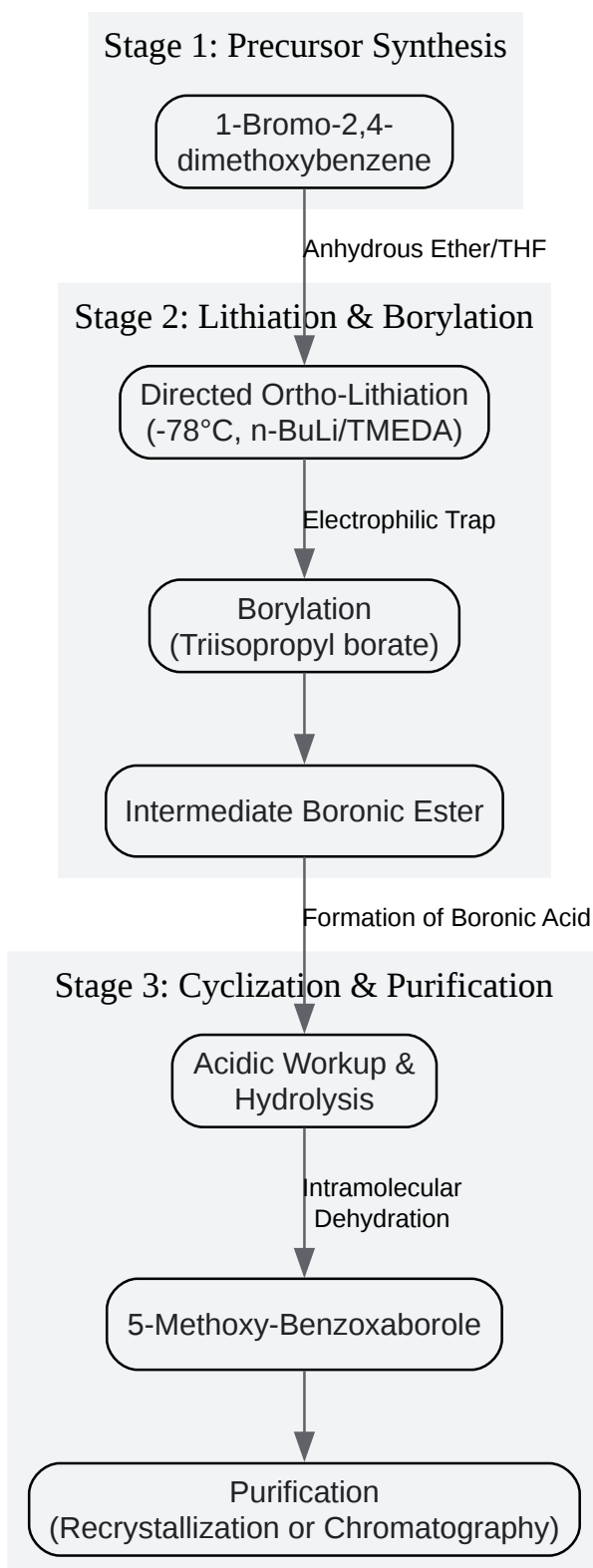
Introduction to 5-Methoxy-Benzoxaborole

Benzoxaboroles are a class of heterocyclic compounds that have garnered significant attention in medicinal chemistry due to their unique chemical properties and biological activities.^[1] The parent benzoxaborole structure is notably stable compared to its acyclic boronic acid counterparts, a characteristic attributed to the formation of a robust intramolecular B-O bond within the five-membered ring.^{[1][2]} This stability, particularly against oxidative degradation, makes them attractive pharmacophores.^{[3][4]} The 5-methoxy substituent, an electron-donating group, can influence the electronic properties and reactivity of the aromatic ring, making this specific derivative a key intermediate for further functionalization in drug discovery programs.

This guide focuses on a common and effective synthetic strategy: the ortho-lithiation of a substituted anisole, followed by borylation and subsequent cyclization.

General Synthetic Workflow

The synthesis typically proceeds through several key stages, each with critical parameters that can influence the overall success and yield.



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Caption: General workflow for 5-methoxy-benzoxaborole synthesis.

Frequently Asked Questions (FAQs)

Q1: What are the most common synthetic routes to 5-methoxy-benzoxaborole?

The most prevalent and scalable method involves the directed ortho-lithiation of a suitably substituted aromatic precursor, followed by quenching with a borate ester and subsequent workup to induce cyclization.^{[5][6]} An alternative route can involve palladium-catalyzed borylation (e.g., Miyaura borylation) of an aryl halide, followed by functional group manipulation to install the hydroxymethyl group needed for cyclization.^[7]

Q2: Why is the benzoxaborole ring system more stable than a typical arylboronic acid?

The cyclic structure of benzoxaborole provides significant thermodynamic stability. The formation of the intramolecular B-O bond reduces the Lewis acidity of the boron atom and protects it from common degradation pathways like oxidation and protodeboration.^[4] Studies have shown that the benzoxaborolone scaffold (a related structure) is over 10,000-fold more stable toward oxidation than phenylboronic acid.^{[3][4]} While benzoxaborole itself is also highly stabilized, the exact factor can vary.

Q3: What are the critical safety precautions for this synthesis?

The primary hazards are associated with the lithiation step.

- **n-Butyllithium (n-BuLi):** This reagent is pyrophoric and will ignite on contact with air or moisture. It must be handled under a strict inert atmosphere (argon or nitrogen) using syringe techniques.
- **Cryogenic Temperatures:** The lithiation is performed at -78°C (dry ice/acetone bath). Appropriate personal protective equipment (cryo-gloves, face shield) is mandatory.
- **Anhydrous Conditions:** All glassware must be flame-dried or oven-dried, and all solvents must be rigorously dried, as water will instantly quench the organolithium reagent.

Q4: How is the final product, 5-methoxy-benzoxaborole, typically characterized?

Standard analytical techniques are used:

- ¹H and ¹³C NMR: To confirm the overall structure and purity.

- ^{11}B NMR: This is crucial for confirming the presence of the boron atom and its coordination environment. The chemical shift will be indicative of a tetracoordinate or tricoordinate boron species.
- Mass Spectrometry (MS): To confirm the molecular weight.
- Melting Point: To assess purity against a known standard.

Q5: Does the benzoxaborole exist in an equilibrium with its open-chain form?

In aqueous solutions, the closed, cyclic form of benzoxaborole is strongly favored.^[2] The equilibrium lies far towards the cyclic hemi-ester, which is a key reason for its stability and unique biological profile. Only under specific structural constraints or in the presence of strong Lewis bases might the open form (an ortho-hydroxymethylphenylboronic acid) become more prevalent.^{[2][8]}

Troubleshooting Guide

This section addresses specific problems that may arise during the synthesis.

Problem 1: Low or no product yield after the lithiation-borylation sequence.

- Probable Cause 1: Inactive Organolithium Reagent.
 - Explanation: n-Butyllithium (n-BuLi) degrades upon exposure to air and moisture. An old bottle or one that has been handled improperly will have a significantly lower molarity than stated on the label.
 - Solution: Always use a relatively fresh bottle of n-BuLi. For quantitative and reproducible results, the reagent should be titrated prior to use (e.g., using the Gilman double titration method).
- Probable Cause 2: Presence of Water or Protic Contaminants.
 - Explanation: Organolithiums are extremely strong bases and will be instantly quenched by trace amounts of water, alcohols, or other acidic protons in the glassware, solvent, or

starting material.

- Solution: Ensure all glassware is rigorously flame-dried under vacuum or oven-dried at $>120^{\circ}\text{C}$ for several hours and cooled under an inert atmosphere. Use anhydrous solvents, typically dispensed from a solvent purification system or freshly distilled over a suitable drying agent.
- Probable Cause 3: Incorrect Reaction Temperature.
 - Explanation: Directed ortho-lithiation reactions are kinetically controlled and must be performed at low temperatures (typically -78°C) to prevent side reactions, such as reaction with the solvent (e.g., THF) or thermal decomposition of the lithiated intermediate.^[5]
 - Solution: Maintain a constant temperature of -78°C using a dry ice/acetone or dry ice/isopropanol bath throughout the addition of n-BuLi and the subsequent stirring period. Add the n-BuLi dropwise to control any potential exotherm.

Problem 2: Significant formation of a protodeboronated side product (e.g., 1,3-dimethoxybenzene).

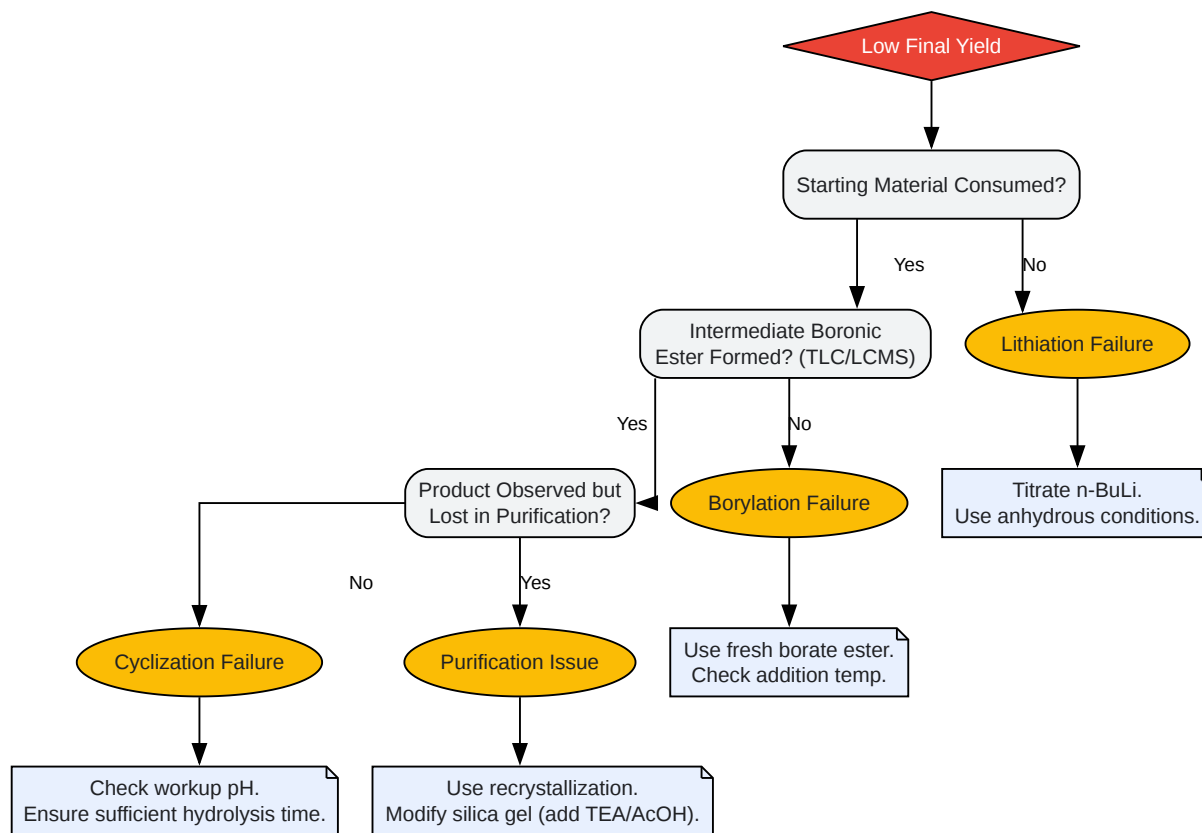
- Probable Cause 1: Premature Quenching.
 - Explanation: If the lithiated intermediate is exposed to a proton source before the borate ester is added, it will revert to the starting material. This can happen if the inert atmosphere is compromised or if the borate ester contains protic impurities.
 - Solution: Ensure a positive pressure of inert gas is maintained throughout the reaction. Use a high-purity grade of triisopropyl borate or other borylating agent.
- Probable Cause 2: Protodeboronation During Workup or Purification.
 - Explanation: Boronic acids can be susceptible to protodeboronation (cleavage of the C-B bond) under harsh acidic or basic conditions, especially at elevated temperatures.^[4]
 - Solution: Use a mild acidic workup (e.g., saturated ammonium chloride solution or dilute HCl at 0°C). Avoid prolonged heating or exposure to strong acids. If purifying by

chromatography, the inherent acidity of silica gel can sometimes promote this side reaction.

Problem 3: Difficulty purifying the final product using silica gel chromatography.

- Probable Cause: Strong Interaction with the Stationary Phase.
 - Explanation: The Lewis acidic boron center and the hydroxyl group of the benzoxaborole can interact strongly with the silanol groups on the surface of silica gel. This can lead to significant tailing, poor separation, and even decomposition of the product on the column. [\[4\]](#)
 - Solution:
 - Alternative Purification: Recrystallization is often the preferred method for purifying benzoxaboroles.
 - Modified Chromatography: If chromatography is necessary, consider deactivating the silica gel by preparing the slurry with an eluent containing a small amount of a modifying agent, such as 0.5-1% triethylamine or acetic acid, depending on the stability of your compound.
 - Use of Alternative Stationary Phases: Alumina (neutral or basic) may be a viable alternative to silica gel.

Troubleshooting Decision Tree



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Caption: A decision tree for troubleshooting low-yield synthesis.

Experimental Protocols

Table 1: Representative Reaction Conditions

Parameter	Condition	Rationale / Key Insight
Starting Material	1-Bromo-2,4-dimethoxybenzene	The bromo and methoxy groups direct lithiation to the desired C1 position.
Lithiation Reagent	n-Butyllithium (1.1 - 1.2 eq.)	Slightly excess ensures full consumption of starting material. Must be titrated.
Solvent	Anhydrous THF or Diethyl Ether	Must be rigorously dry. THF can be deprotonated by n-BuLi if temperatures rise above -70°C.
Temperature	-78 °C	Critical for preventing side reactions and ensuring kinetic control of lithiation.[5]
Borylating Agent	Triisopropyl borate (1.2 - 1.5 eq.)	Added slowly at -78°C to trap the aryl anion.
Workup	1M HCl or Sat. NH ₄ Cl (aq.)	Hydrolyzes the boronic ester and catalyzes the intramolecular cyclization to the benzoxaborole.
Purification	Recrystallization (e.g., from EtOAc/Heptane)	Often provides higher purity material than chromatography and avoids on-column degradation.[4]

Step-by-Step Methodology: Lithiation-Borylation-Cyclization

- **Apparatus Setup:** Assemble a flame-dried, three-necked round-bottom flask equipped with a magnetic stir bar, a thermometer, a nitrogen/argon inlet, and a rubber septum. Maintain a positive pressure of inert gas throughout the experiment.

- **Reaction Initiation:** Dissolve the starting material (e.g., 1-bromo-2,4-dimethoxybenzene, 1.0 eq.) in anhydrous diethyl ether or THF. Cool the solution to -78°C using a dry ice/acetone bath.
- **Lithiation:** Slowly add a titrated solution of n-butyllithium (1.1 eq.) dropwise via syringe, ensuring the internal temperature does not rise above -70°C. Stir the resulting mixture at -78°C for 1-2 hours.
- **Borylation:** Add triisopropyl borate (1.2 eq.) dropwise to the reaction mixture, again maintaining the temperature at -78°C. After the addition is complete, allow the mixture to stir at -78°C for an additional hour before slowly warming to room temperature overnight.
- **Workup and Cyclization:** Cool the reaction mixture to 0°C in an ice bath. Slowly quench the reaction by adding 1M aqueous HCl. Stir vigorously for 1-2 hours to ensure complete hydrolysis of the boronic ester and cyclization to the benzoxaborole.
- **Extraction:** Transfer the mixture to a separatory funnel. Extract the aqueous layer with an organic solvent (e.g., ethyl acetate, 3x). Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate (Na₂SO₄), and filter.
- **Purification:** Concentrate the filtrate in vacuo. Purify the crude residue by recrystallization from a suitable solvent system (e.g., ethyl acetate/heptane) to yield pure 5-methoxy-benzoxaborole.

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